

Physicochemical properties of isotopically labeled Naphthalene-1,5-diamine

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Compound of Interest

Compound Name: Naphthalene-1,5-diamine-15N₂

Cat. No.: B12420460

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An In-depth Technical Guide on the Physicochemical Properties of Isotopically Labeled Naphthalene-1,5-diamine

For researchers, scientists, and drug development professionals, understanding the physicochemical properties of isotopically labeled compounds is crucial for their effective application in experimental settings. This guide provides a comprehensive overview of the core physicochemical properties, analytical methodologies, and applications of isotopically labeled Naphthalene-1,5-diamine.

Stable isotope labeling is a technique that involves the substitution of one or more atoms in a molecule with their heavy isotopes.^{[1][2]} This process creates labeled compounds that are chemically identical to their unlabeled counterparts but possess a different mass.^[1] This mass difference allows them to be used as tracers in various studies without altering the biological system.^{[1][3]} Common stable isotopes used for labeling include Deuterium (²H or D), Carbon-13 (¹³C), and Nitrogen-15 (¹⁵N).^[3]

Isotopically labeled Naphthalene-1,5-diamine, such as Naphthalene-1,5-diamine-d₆ and Naphthalene-1,5-diamine-¹⁵N₂, serves as an invaluable tool in drug development and metabolic research.^{[4][5]} It can be used as a tracer to elucidate metabolic pathways or as an internal standard for the precise quantification of the unlabeled drug in biological matrices using techniques like NMR, GC-MS, or LC-MS.^{[4][5]}

Physicochemical Properties

The introduction of stable isotopes results in a negligible change in the physicochemical properties of a compound compared to its unlabeled form. The primary difference is the molecular weight. Therefore, the data presented below for unlabeled Naphthalene-1,5-diamine is a reliable reference for its isotopically labeled analogues.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₀ N ₂	[6]
Molar Mass	158.204 g·mol ⁻¹	[6]
Appearance	Colorless to pale purple crystals or lavender powder.[7] [8]	[7][8]
Melting Point	185–187 °C (365–369 °F; 458–460 K)	[6][9][10]
Boiling Point	Sublimes	[7]
Solubility	Soluble in ethanol and acetone; limited solubility in water.[11] In water: 380 mg/L @ 25 °C.[7]	[7][11]
Density	1.4 g/cm ³	[6][12]
pKa	4.44 (conjugate acid)	[7][12]
LogP	0.89	[7]
Flash Point	226 °C (439 °F; 499 K)	[6]
Crystal Structure	Monoclinic	[6]

Experimental Protocols

The synthesis and analysis of isotopically labeled Naphthalene-1,5-diamine require precise and well-documented protocols to ensure the final product's identity, purity, and isotopic enrichment.

Synthesis of Isotopically Labeled Naphthalene-1,5-diamine

The synthesis of isotopically labeled Naphthalene-1,5-diamine typically follows the same reaction pathways as its unlabeled counterpart, with the key difference being the use of isotopically labeled starting materials or reagents.^[13] A common method for synthesizing Naphthalene-1,5-diamine is through the reduction of 1,5-dinitronaphthalene.^[6]

General Protocol for Synthesis via Reduction:

- **Nitration:** Naphthalene is first dinitrated to produce a mixture of 1,5-dinitronaphthalene and 1,8-dinitronaphthalene.^[6] To introduce a ^{15}N label, a ^{15}N -labeled nitrating agent would be used.
- **Isomer Separation:** The 1,5-dinitronaphthalene is separated from the 1,8-isomer.
- **Reduction:** The purified 1,5-dinitronaphthalene is then reduced to 1,5-diaminonaphthalene.^[6] This can be achieved using various reducing agents, such as iron powder or through catalytic hydrogenation.^[14] For deuterium labeling on the aromatic ring, a deuterated naphthalene starting material would be used.
- **Purification:** The final product is purified, typically by recrystallization or sublimation, to yield high-purity isotopically labeled Naphthalene-1,5-diamine.

Another synthetic route involves the treatment of 1,5-dihydroxynaphthalene with ammonium sulfite.^{[6][15]}

Analytical Characterization

The validation of isotopic enrichment and the precise location of the isotopic label are critical for the integrity of experimental results.^[16] Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) Spectroscopy are the primary analytical methods for this purpose.^{[16][17]}

Mass Spectrometry (MS) for Isotopic Enrichment Analysis:

Mass spectrometry is a powerful technique for determining the degree of isotopic labeling by measuring the mass-to-charge ratio of the compound.^[2]

- **Sample Preparation:** A solution of the isotopically labeled Naphthalene-1,5-diamine is prepared in a suitable solvent.
- **Chromatographic Separation (Optional but recommended):** The sample is introduced into a gas chromatograph (GC) or liquid chromatograph (LC) to separate it from any impurities.[\[18\]](#)
[\[19\]](#)
- **Ionization:** The separated compound is ionized using an appropriate technique (e.g., electron ionization for GC-MS or electrospray ionization for LC-MS).
- **Mass Analysis:** The ions are passed through a mass analyzer, which separates them based on their mass-to-charge ratio.
- **Data Analysis:** The resulting mass spectrum will show a peak for the unlabeled compound and a peak for the isotopically labeled compound at a higher mass. The relative intensities of these peaks are used to calculate the percentage of isotopic enrichment.[\[20\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy for Positional Analysis:

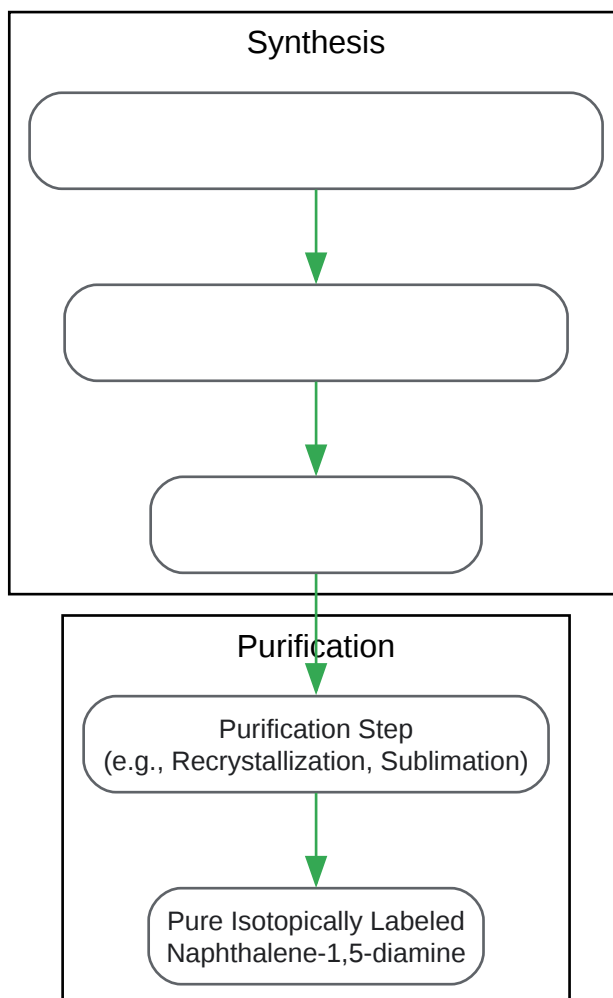
NMR spectroscopy is used to determine the exact position of the isotopic label within the molecule.[\[2\]](#)[\[16\]](#)

- **Sample Preparation:** A solution of the isotopically labeled Naphthalene-1,5-diamine is prepared in a deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
- **Data Acquisition:** ^1H NMR and ^{13}C NMR spectra are acquired. For compounds labeled with other nuclei like ^{15}N or D, specific NMR experiments can be performed.
- **Spectral Analysis:**
 - In a ^{13}C -labeled compound, the ^{13}C NMR spectrum will show enhanced signals for the labeled carbon atoms.
 - In a deuterium-labeled compound, the ^1H NMR spectrum will show the absence of signals at the positions where hydrogen has been replaced by deuterium.

- The coupling patterns in the spectra can also provide information about the location of the labels.

Visualizations

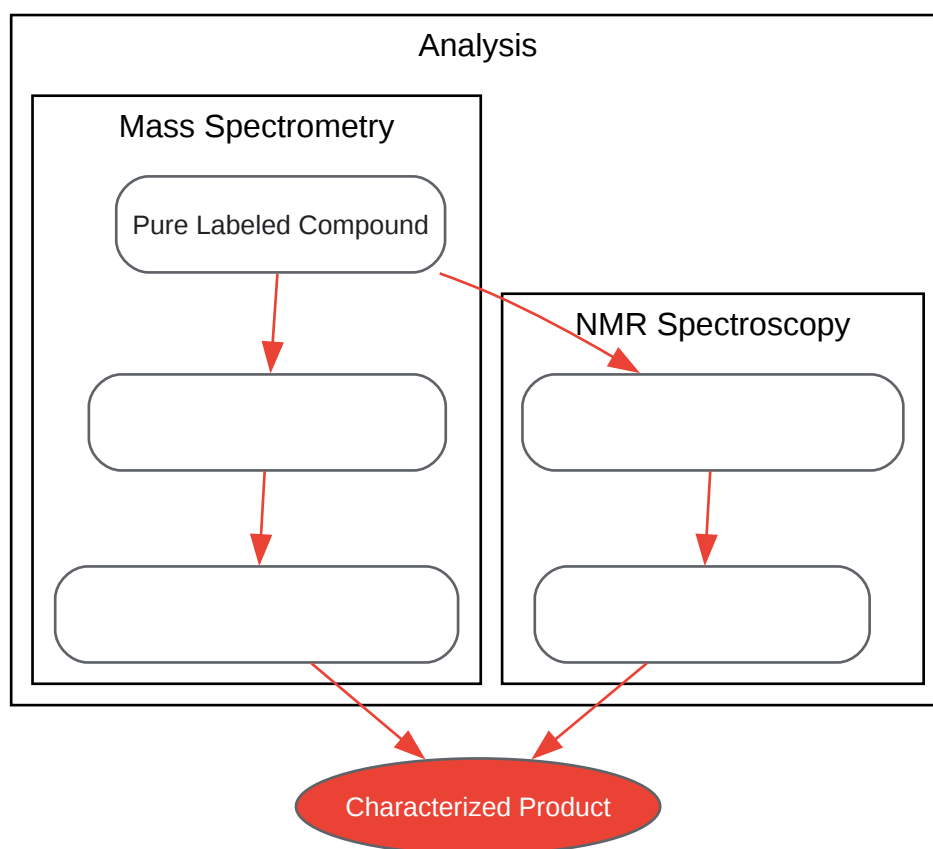
Synthesis and Purification Workflow



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Caption: General workflow for the synthesis and purification of isotopically labeled Naphthalene-1,5-diamine.

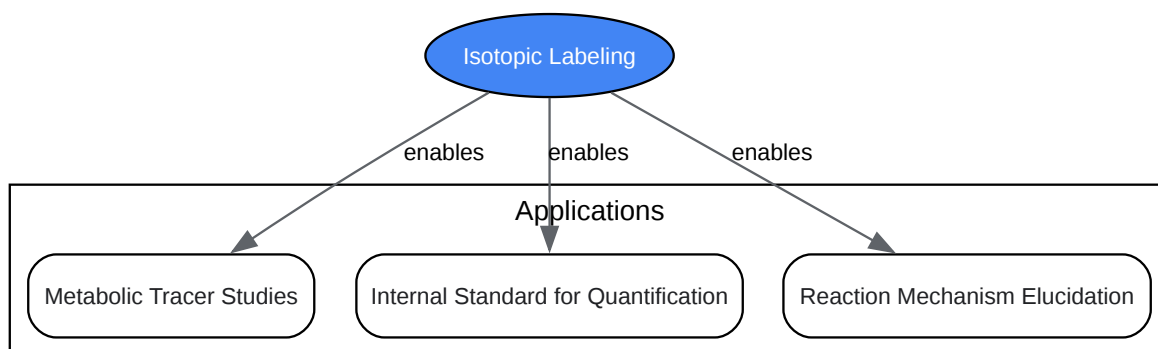
Analytical Workflow for Characterization



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Caption: Analytical workflow for the characterization of isotopically labeled Naphthalene-1,5-diamine.

Application of Isotopic Labeling



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Caption: Relationship between isotopic labeling and its primary research applications.

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